

optimizing Solasurine concentration for antiviral effect

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Compound of Interest

Compound Name: Solasurine

Cat. No.: B1584054

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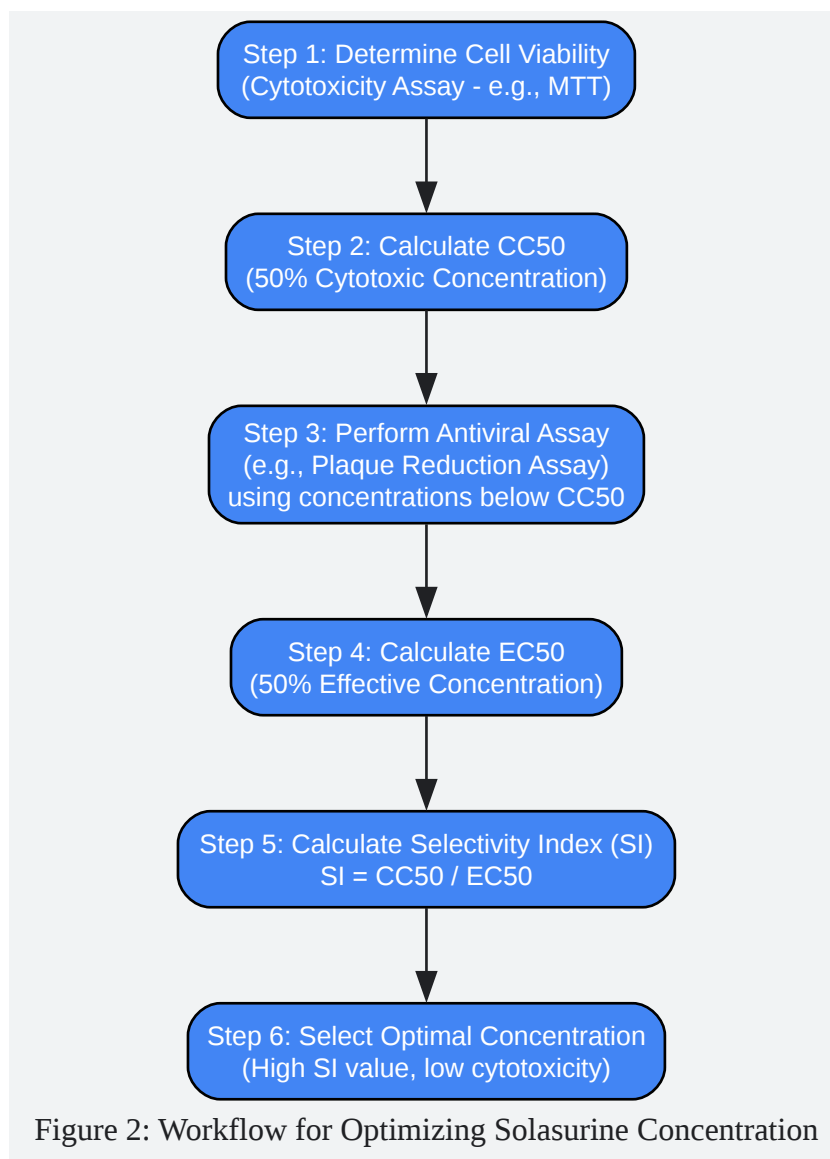
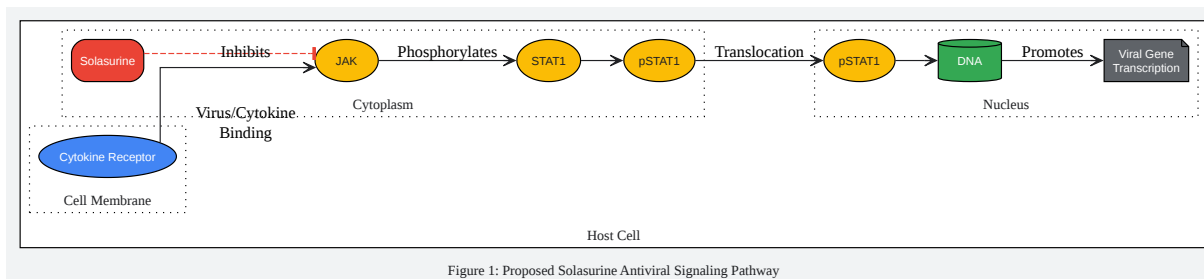
Solasurine Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the concentration of **Solasurine** for its antiviral effects. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to assist in your research.

Frequently Asked Questions (FAQs)

Q1: What is the proposed antiviral mechanism of action for **Solasurine**?

A1: **Solasurine** is hypothesized to exert its antiviral effect by inhibiting the host cell's Janus kinase (JAK)-signal transducer and activator of transcription (STAT) signaling pathway. Many viruses exploit this pathway for their replication and to evade the host's immune response. By blocking STAT1 phosphorylation, **Solasurine** prevents the translocation of STAT1 into the nucleus, thereby inhibiting the transcription of viral genes and host genes that are essential for viral replication.



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